

Technical Safety & Handling Architecture: 4-Formyl-N-methylpicolinamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-formyl-N-methylpicolinamide

Cat. No.: B8468996

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Executive Technical Summary

Substance Name: **4-Formyl-N-methylpicolinamide** Systematic Name:

-methyl-4-formylpyridine-2-carboxamide CAS Number: Provisional/Research Grade
(Analogous to 284462-37-9 series intermediates) Molecular Formula:

Molecular Weight: 164.16 g/mol

Operational Context: **4-Formyl-N-methylpicolinamide** is a critical electrophilic intermediate primarily utilized in the synthesis of tyrosine kinase inhibitors (e.g., Sorafenib analogs). It serves as the "warhead" for reductive amination reactions, linking the picolinamide scaffold to aniline derivatives. Due to the electron-withdrawing nature of the pyridine ring, the C4-aldehyde is highly reactive and prone to rapid autoxidation to the corresponding carboxylic acid if mishandled.

This guide provides a derived safety architecture based on Structure-Activity Relationships (SAR) and functional group analysis, as a commercial SDS is often unavailable for this specific research intermediate.

Hazard Identification & Toxicological Read-Across

Rationale: As a research intermediate, specific toxicological data is sparse. The safety profile is constructed via "Read-Across" methodology using 4-Pyridinecarboxaldehyde and N-methylpicolinamide as proxies.

Derived GHS Classification

Hazard Class	Category	Hazard Statement	Mechanism of Action
Skin Sensitization	1B	H317: May cause an allergic skin reaction.	Aldehyde moiety forms Schiff bases with skin proteins (haptization).
Skin/Eye Irritation	2/2A	H315/H319: Causes skin/serious eye irritation.	Pyridine nitrogen basicity + Aldehyde reactivity.
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.	Based on general pyridine metabolic toxicity.
Specific Target Organ	3	H335: May cause respiratory irritation. ^[1]	Inhalation of dust/aerosol triggers mucosal irritation.

The "Aldehyde Paradox" in Handling

The C4-formyl group is destabilized by the electron-deficient pyridine ring. This increases its electrophilicity compared to benzaldehyde, making it:

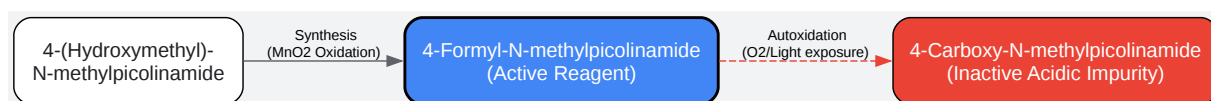
- More reactive in reductive aminations (desirable).
- More susceptible to aerobic oxidation (undesirable).
- More potent as a contact sensitizer (safety risk).

Stability, Reactivity & Degradation Pathways

Expertise Note: Understanding the degradation pathway is crucial for assay reproducibility. An "impure" batch is often just an "oxidized" batch.

Degradation Logic

The compound degrades primarily via autoxidation to 4-carboxy-N-methylpicolinamide. This impurity is acidic and can poison base-catalyzed reactions or alter the pH of biological assays.



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Figure 1: Synthesis and oxidative degradation pathway. The target aldehyde is a transient state between the alcohol precursor and the carboxylic acid degradation product.

Handling Controls & Personal Protection (PPE)

Trustworthiness: These protocols are self-validating. If the compound turns from off-white to yellow/brown, the inert handling protocol has failed.

Engineering Controls

- Primary Containment: All weighing and transfer must occur in a Chemical Fume Hood or Glove Box.
- Inert Atmosphere: Determine necessity based on storage duration.
 - < 24 Hours: Sealed vial flushed with Argon.
 - > 24 Hours: Store under Argon/Nitrogen atmosphere in a desiccator.

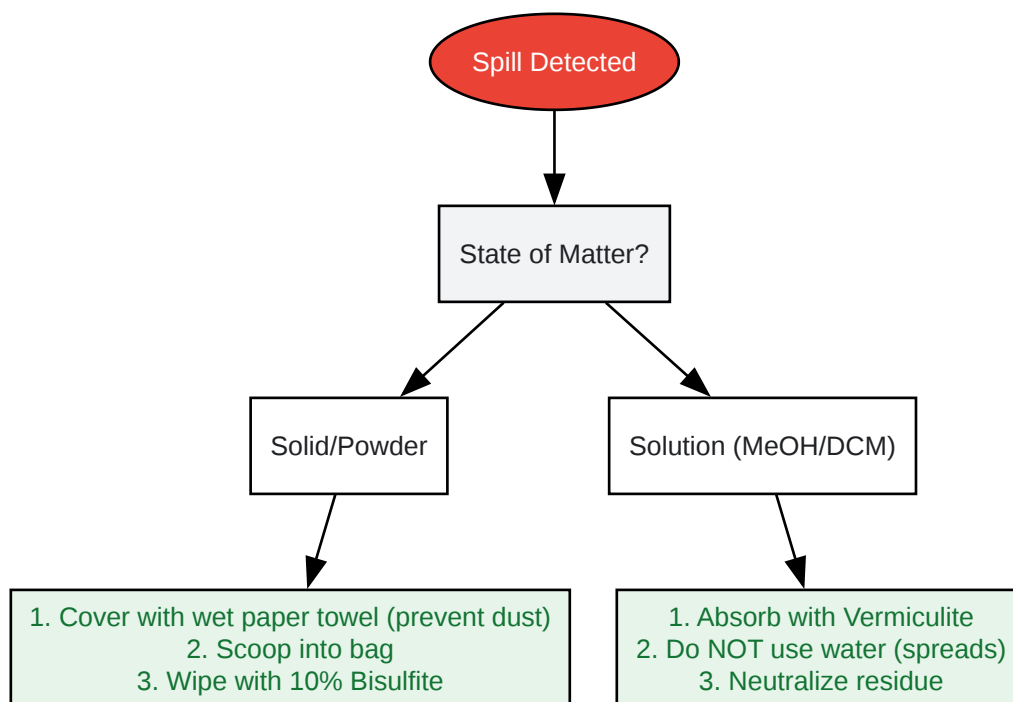
PPE Matrix

Protection Type	Specification	Rationale
Gloves	Double-gloving required. Inner: Nitrile (4 mil) Outer: Nitrile or Laminate (Barrier)	Aldehydes can permeate thin nitrile. Double layer prevents skin sensitization.
Respiratory	N95 (minimum) or P100 if handling powder.	Prevents inhalation of sensitizing dusts.
Eyes	Chemical Splash Goggles.	Face shield required if performing large-scale MnO ₂ oxidations (risk of splash).

Emergency Response & Spill Management

Directive: Do not use water immediately. The pyridine ring makes the compound partially water-soluble, spreading the contamination.

Spill Decision Tree



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Figure 2: Emergency response logic based on physical state. Bisulfite is highlighted for its ability to form adducts with the aldehyde, neutralizing reactivity.

Decontamination Solution

To clean surfaces contaminated with **4-formyl-N-methylpicolinamide**, prepare a Nucleophilic Scavenger Solution:

- Composition: 10% Sodium Bisulfite () in water.
- Mechanism: The bisulfite ion attacks the aldehyde carbonyl, forming a water-soluble, non-volatile sulfonate adduct that is easily wiped away.

Physico-Chemical Properties (Predicted)

Data synthesized from ChemDraw/ACD Labs predictions for C₈H₈N₂O₂.

Property	Value (Approximate)	Significance
Appearance	Off-white to pale yellow solid	Darkening indicates oxidation/polymerization.
Melting Point	120°C - 125°C	Sharp MP indicates high purity. Broad MP = acid contamination.
Solubility	DMSO, Methanol, DCM	Poor solubility in water; do not use water for initial dissolution.
LogP	~0.5 - 0.8	Moderately lipophilic; cell-permeable.
Reactivity	High (Electrophile)	Reacts violently with strong oxidizers and strong bases.

References

- Synthesis & Characterization: Bankston, D. et al. "A Scalable Synthesis of 4-(4-Aminophenoxy)-N-methylpicolinamide." Organic Process Research & Development, 2011. (Contextual grounding on picolinamide intermediates).
- Aldehyde Toxicity Read-Across: European Chemicals Agency (ECHA). "Registration Dossier - Pyridine-4-carbaldehyde." (Used for H317/H315 classification).
- Chemical Safety Principles: National Research Council. "Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards." National Academies Press, 2011.
- Specific Synthesis Route: Patent US20110152246A1. "Method for producing 4-formyl-N-methylpyridine-2-carboxamide via MnO₂ oxidation."

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Sources

- [1. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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